

Navigating the Disposal of "MC2590": A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MC2590

Cat. No.: B12400232

[Get Quote](#)

The proper disposal of laboratory materials is paramount for ensuring personnel safety and environmental protection. The designation "**MC2590**" has been associated with multiple, chemically distinct products. This guide provides essential safety and disposal information for each potential substance to ensure responsible handling and disposal. Researchers, scientists, and drug development professionals must first accurately identify the specific "**MC2590**" product in their possession by consulting the corresponding Safety Data Sheet (SDS).

Immediate Safety and Handling

Before initiating any disposal procedure, it is imperative that all personnel are equipped with the appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. All handling of chemical waste should occur in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. [1][2] In case of a spill, the area should be evacuated of non-essential personnel, and the spill should be contained and absorbed with an inert material like sand or vermiculite.[2] The collected material must be treated as hazardous waste and placed in a clearly labeled, sealed container for disposal.[1][2]

Product Identification and Disposal Procedures

The following sections detail the disposal considerations for various products identified as "**MC2590**" or a similar designation.

1. DP 2590 (Containing Methylene Chloride and Dimethyl Ether)

This product is a hazardous mixture containing methylene chloride, a potential carcinogen, and flammable dimethyl ether.[1]

- Disposal: Dispose of contents and container in accordance with all applicable local, regional, national, and international regulations.[1] This typically involves treatment at a permitted Treatment, Storage, and Disposal Facility (TSDF).[2] Do not dispose of down the drain.
- Handling: Keep away from heat, sparks, open flames, and hot surfaces.[1] Use only non-sparking tools and take precautionary measures against static discharge.[1]
- Spill Response: For spills, use non-sparking tools to collect as much material as possible and place it in an approved metal container for transportation.[1]

Quantitative Data:

Component	CAS Number	Percentage by Weight	Key Hazards
Methylene Chloride	75-09-2	30 - 60%	May cause cancer, causes skin and eye irritation.[1]
Dimethyl Ether	115-10-6	Trade Secret	Flammable, may displace oxygen.[1]

2. MC25® Enzymatic Cleaner/Degreaser

This product is a biodegradable, all-green formulation and is not classified as hazardous.[3]

- Disposal: While not considered hazardous, it is still recommended to dispose of the product in accordance with local, state, and federal authorities.[3]
- Handling: Avoid contact with eyes, skin, and clothing.[3] In case of contact, flush with water. [3]
- Spill Response: For spills, dike and collect the liquid with an inert absorbent material and place it in labeled containers for disposal.[3]

3. Anti-H3K4me3Q5dopaminyI (Product No. ABE2590)

This product is a mixture used for biochemical research and is not classified as a hazardous substance.[4]

- Disposal: Take up with liquid-absorbent material and dispose of properly.[4]
- First Aid: In case of skin contact, rinse with water. If swallowed, have the victim drink water. [4]

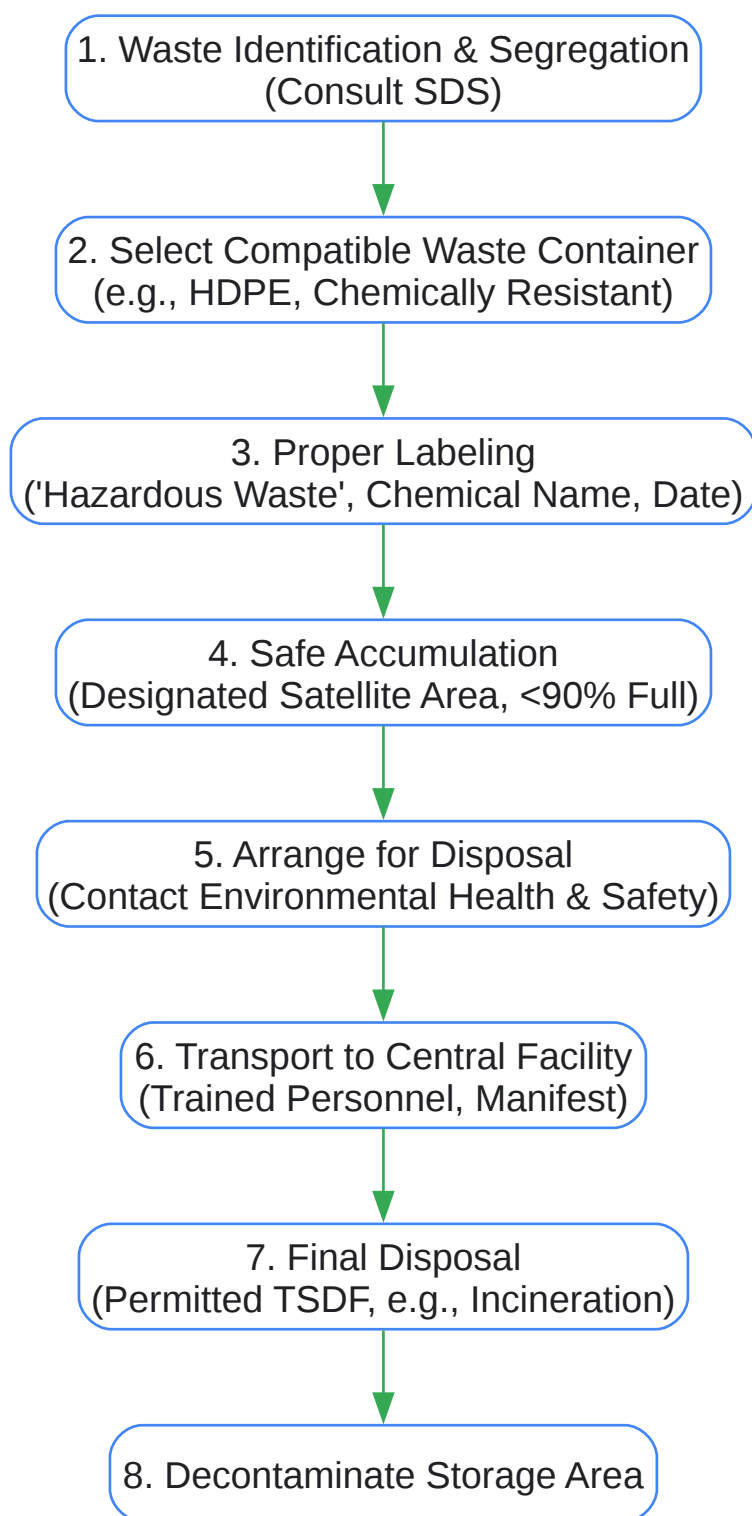
4. Lithium-Ion Battery (Alternate P/N: BB-2590)

Lithium-ion batteries are considered "articles" and are generally exempt from standard SDS requirements under normal conditions of use.[5] However, if damaged, they can pose a risk.

- Disposal: Dispose of or recycle according to applicable municipal, state, and federal regulations.[6] Do not dispose of in household or commercial waste bins.[6]
- Handling: Do not disassemble, crush, or expose to high temperatures (above 60°C/140°F). [6]
- Spill/Leak Response: In case of a leak, avoid contact with the internal contents. If exposed, move to fresh air, wash skin with soap and water, and flush eyes with water for at least 15 minutes.[6]

General Hazardous Waste Disposal Workflow

The following diagram illustrates a generalized workflow for the proper disposal of hazardous laboratory waste. This procedure should be adapted based on the specific chemical's properties and local regulations.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for hazardous waste disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. generalinsulation.com [generalinsulation.com]
- 2. benchchem.com [benchchem.com]
- 3. mil-comm.com [mil-comm.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. bren-tronics.com [bren-tronics.com]
- 6. thesupplynet.com [thesupplynet.com]
- To cite this document: BenchChem. [Navigating the Disposal of "MC2590": A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12400232#mc2590-proper-disposal-procedures\]](https://www.benchchem.com/product/b12400232#mc2590-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com